

Handling and storage conditions for Cbz-Gly-Gly-D-Phe

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Compound of Interest

Compound Name: *N*-Cbz-glycyl-glycyl-D-phenylalanine

Cat. No.: B12372985

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Application Notes and Protocols: Cbz-Gly-Gly-D-Phe

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidelines for the proper handling, storage, and application of Cbz-Gly-Gly-D-Phe (Carbobenzyloxy-Glycyl-Glycyl-D-Phenylalanine), an N-terminally protected tripeptide. It is a crucial building block in peptide synthesis and a valuable tool in the development of peptide-based therapeutics, enzyme inhibitors, and biochemical probes.^[1]

Physicochemical Properties

Cbz-Gly-Gly-D-Phe is typically supplied as a high-purity, white to off-white crystalline solid.^[1] Its key properties are summarized below.

Property	Description	Reference
Appearance	White to off-white crystalline powder.	[1]
Purity	≥98%	[1]
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and methanol. Sparingly soluble in water.	[1]
Stability	Stable under recommended storage conditions. Sensitive to moisture.	[2][3]
Incompatible Materials	Strong oxidizing agents, bases.	[2][3]

Safety and Handling Protocols

Cbz-Gly-Gly-D-Phe may cause skin, eye, and respiratory irritation.[2][4] Adherence to standard laboratory safety protocols is mandatory.

2.1 Personal Protective Equipment (PPE) Always use appropriate personal protective equipment when handling this compound, including:

- Chemical-resistant gloves (e.g., nitrile).
- Safety goggles or a face shield.
- A laboratory coat.[1]

2.2 Engineering Controls

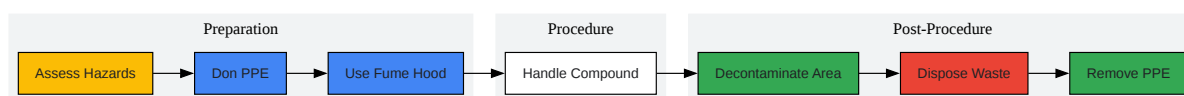
- Handle the compound in a well-ventilated area.[2]
- For procedures that may generate dust, use a chemical fume hood.[4]

2.3 General Handling Guidelines

- Avoid the formation of dust and aerosols.[2][3]
- Avoid inhalation, ingestion, and contact with skin and eyes.[1][4]
- Wash hands thoroughly after handling.[2]
- Do not eat, drink, or smoke in the laboratory area.[2]

2.4 First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[2][3] Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing.[2][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[2][4]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2] Call a physician if you feel unwell.[2]



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General laboratory workflow for safely handling chemical compounds.

Storage Conditions

Proper storage is critical to maintain the stability and purity of Cbz-Gly-Gly-D-Phe. The compound is sensitive to moisture and light.[1][3]

Condition	Temperature	Container / Environment	Recommended Duration
Short-Term (Lyophilized)	Room Temperature or 4°C	Original, tightly sealed container. Protect from light.	Days to Weeks
Long-Term (Lyophilized)	-20°C to -80°C	Tightly sealed container, protected from light and moisture. Use sealing tape for extra protection.	Months to Years[5][6]
In Solution	-20°C (preferred)	Sterile buffer (pH 5-7) or dry organic solvent, in aliquots to avoid freeze-thaw cycles.	1-2 weeks at 4°C, 3-4 months at -20°C[6]

Experimental Protocols

4.1 Protocol for Preparing a Stock Solution

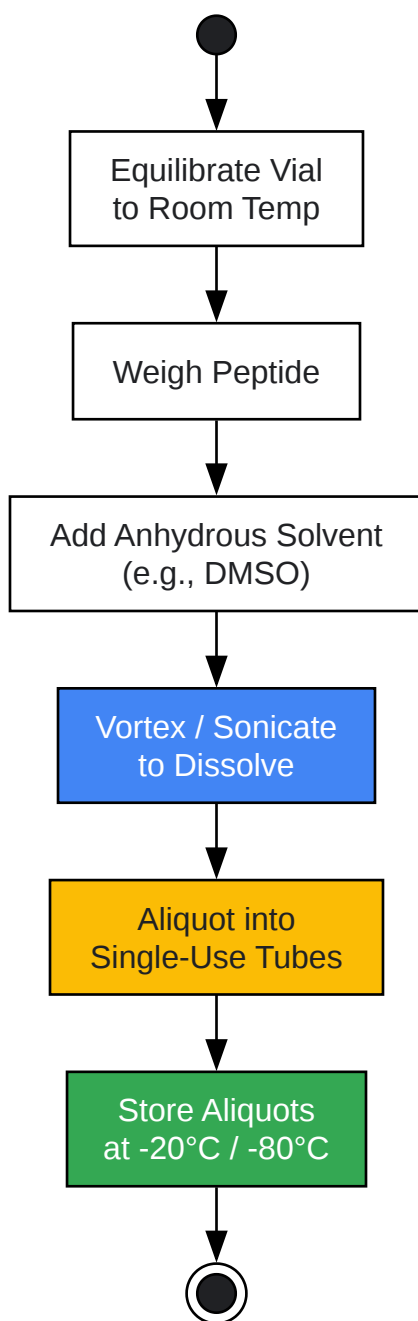
This protocol outlines the steps to prepare a stock solution of Cbz-Gly-Gly-D-Phe in an appropriate organic solvent like DMSO or DMF.

Materials:

- Cbz-Gly-Gly-D-Phe powder
- Anhydrous-grade DMSO or DMF
- Sterile microcentrifuge tubes or vials
- Vortex mixer and/or sonicator
- Analytical balance

Procedure:

- Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- In a chemical fume hood, quickly and carefully weigh the desired amount of peptide into a sterile tube.
- Add the calculated volume of the appropriate solvent (e.g., DMSO) to the tube to achieve the target concentration.
- Cap the tube tightly and vortex thoroughly until the peptide is completely dissolved. Gentle sonication can be used to aid dissolution if necessary.
- For storage, dispense the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, solvent, and date.
- Store the aliquots at -20°C or -80°C as per the long-term storage guidelines.



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Workflow for the preparation and storage of a peptide stock solution.

4.2 Conceptual Protocol: Use in Solution-Phase Peptide Coupling

Cbz-Gly-Gly-D-Phe serves as a key intermediate for elongating a peptide chain.^[1] This conceptual protocol describes its use in a standard solution-phase coupling reaction to form a larger peptide.

Reaction: Cbz-Gly-Gly-D-Phe-OH + H-AA-OR' → Cbz-Gly-Gly-D-Phe-AA-OR' (where H-AA-OR' is a C-terminally protected amino acid)

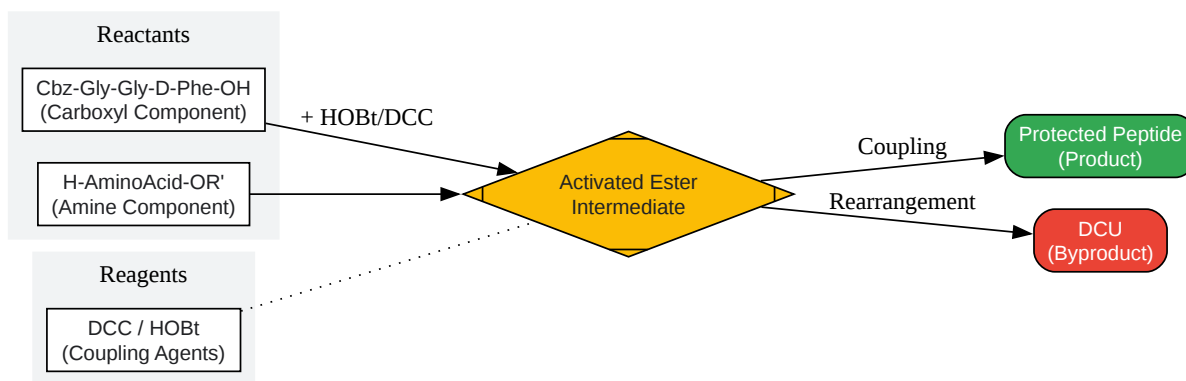
Materials:

- Cbz-Gly-Gly-D-Phe
- Amino acid ester hydrochloride (e.g., H-Leu-OMe·HCl)
- Coupling Reagent: Dicyclohexylcarbodiimide (DCC)
- Coupling Additive: Hydroxybenzotriazole (HOBt)
- Base: N-Methylmorpholine (NMM) or Diisopropylethylamine (DIPEA)
- Solvent: Anhydrous DMF

Procedure:

- Dissolve Cbz-Gly-Gly-D-Phe and HOBt (1.1 eq) in anhydrous DMF in a round-bottom flask under an inert atmosphere (e.g., Nitrogen).
- In a separate flask, neutralize the amino acid ester hydrochloride (1.1 eq) with NMM (1.1 eq) in DMF.
- Add the neutralized amino acid solution to the flask containing the Cbz-tripeptide.
- Cool the reaction mixture to 0°C in an ice bath.
- Slowly add a solution of DCC (1.1 eq) in DMF to the cooled reaction mixture.
- Allow the reaction to stir at 0°C for 2 hours, then let it warm to room temperature and stir overnight.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.

- Proceed with standard aqueous work-up and purification (e.g., extraction, column chromatography) to isolate the desired protected tetrapeptide.



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Logical pathway of a DCC/HOBt mediated peptide coupling reaction.

Disposal

Dispose of unused Cbz-Gly-Gly-D-Phe and any contaminated materials as hazardous chemical waste.[1] All disposal methods must comply with local, state, and federal environmental regulations.[4]

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